

An In-depth Technical Guide to tert-Butyl Methyl Succinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl methyl succinate*

Cat. No.: *B081949*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **tert-Butyl methyl succinate**, detailed experimental protocols for its synthesis, and its relevance in various research and development applications.

Core Properties of tert-Butyl Methyl Succinate

tert-Butyl methyl succinate is an ester with applications as an organic intermediate.^[1] The following table summarizes its key quantitative data for easy reference.

| Property | Value | Source |
|-------------------|--------------------------------------|--------|
| Molecular Formula | C9H16O4 | [2] |
| Linear Formula | (CH3)3CO2CCH2CH2CO2CH3 | |
| Molecular Weight | 188.22 g/mol | [2][3] |
| CAS Number | 14734-25-9 | [3] |
| Density | 1.022 g/mL at 25 °C | |
| Boiling Point | 85-95 °C at 20 mmHg | |
| Refractive Index | n ₂₀ /D 1.421 | |
| SMILES | <chem>COC(=O)CCC(=O)OC(C)(C)C</chem> | [2] |
| InChI Key | KGLNZUDBQPORRI-UHFFFAOYSA-N | |

Experimental Protocols for Synthesis

Several synthetic routes for **tert-Butyl methyl succinate** have been documented. The following are detailed methodologies for key experiments.

Protocol 1: Addition Reaction of tert-Butyl Alcohol and 4-Oxo-but-3-enoate

This method yields a mixture of threo- and erythro- isomeric forms of **tert-Butyl methyl succinate**.

- Reactants:
 - tert-Butyl alcohol
 - 4-Oxo-but-3-enoate
- Catalyst:
 - Lithium tert-butoxide

- Procedure:
 - The reaction is carried out via an addition reaction between tert-butyl alcohol and 4-oxo-but-3-enoate.
 - Lithium tert-butoxide is utilized as a catalyst to facilitate the reaction.
 - The resulting product is a mixture of the threo- and erythro-isomeric forms of **tert-Butyl methyl succinate**.

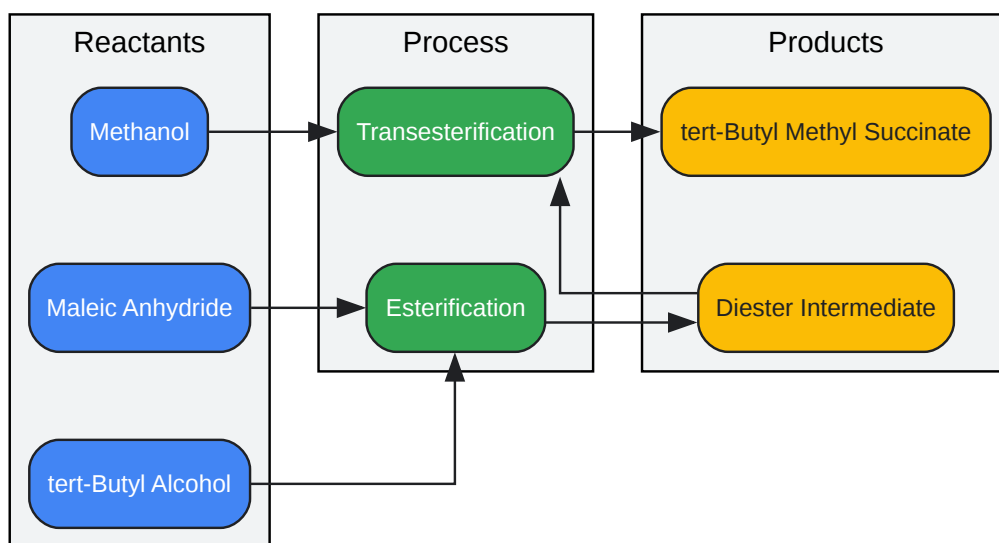
Protocol 2: Reaction of tert-Butyl Alcohol with Maleic Anhydride and subsequent Esterification

This is a common method for the synthesis of **tert-Butyl methyl succinate**.^[1]

- Reactants:
 - tert-Butyl alcohol
 - Maleic anhydride
 - Methanol
- Procedure:
 - An esterification reaction is initiated between tert-butyl alcohol and maleic anhydride, leading to the formation of a diester intermediate.
 - The diester intermediate then undergoes transesterification with methanol to yield the final product, **tert-Butyl methyl succinate**.

A logical diagram of this synthesis workflow is presented below.

Synthesis of tert-Butyl Methyl Succinate



[Click to download full resolution via product page](#)

Synthesis of **tert-Butyl Methyl Succinate** Workflow

Applications in Research and Drug Development

tert-Butyl methyl succinate serves as a valuable organic intermediate in various synthetic pathways.^[1] Its ester functionalities allow for further chemical modifications, making it a versatile building block in the synthesis of more complex molecules. In the context of drug development, derivatives of succinic acid and its esters are explored for their potential biological activities.

While direct applications of **tert-Butyl methyl succinate** in signaling pathways are not prominently documented, its utility as a precursor for creating novel chemical entities for screening in drug discovery programs is noteworthy. The structural motifs present in this compound can be found in various bioactive molecules.

Safety and Handling

- Personal Protective Equipment: It is recommended to use an N95 dust mask, eyeshields, and gloves when handling **tert-Butyl methyl succinate**.
- Storage: Store in a combustible liquids area.
- Flash Point: 110 °C (230 °F) - closed cup.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy tert-Butyl methyl succinate | 14734-25-9 [smolecule.com]
- 2. 14734-25-9|tert-Butyl methyl succinate|BLD Pharm [bldpharm.com]
- 3. CAS # 14734-25-9, Tert-Butyl Methyl Succinate: more information. [www.chemblink.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to tert-Butyl Methyl Succinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081949#tert-butyl-methyl-succinate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com